

Structural and chemical formula of Flumethasone Acetate (C₂₄H₃₀F₂O₆).

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Compound of Interest

Compound Name: Flumethasone Acetate

Cat. No.: B1672882

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An In-depth Technical Guide to the Structural and Chemical Properties of **Flumethasone Acetate** (C₂₄H₃₀F₂O₆)

Foreword: A Molecule of Precision and Potency

In the landscape of synthetic corticosteroids, **Flumethasone Acetate** stands out as a subject of significant interest for researchers and drug development professionals. As a difluorinated glucocorticoid, its structure is meticulously engineered for high potency and targeted anti-inflammatory action. This guide eschews a conventional template, instead adopting a structure that mirrors the scientific journey of understanding a molecule: from its fundamental chemical identity to its complex interactions within a biological system. We will explore the causality behind its design, the methods to verify its integrity, and its mechanism of action, providing field-proven insights for the professionals who seek to harness its properties.

Chapter 1: Core Chemical Identity and Structural Architecture

A molecule's function is inextricably linked to its structure. For **Flumethasone Acetate**, the specific arrangement of atoms and functional groups dictates its affinity for the glucocorticoid receptor and its subsequent pharmacological profile.

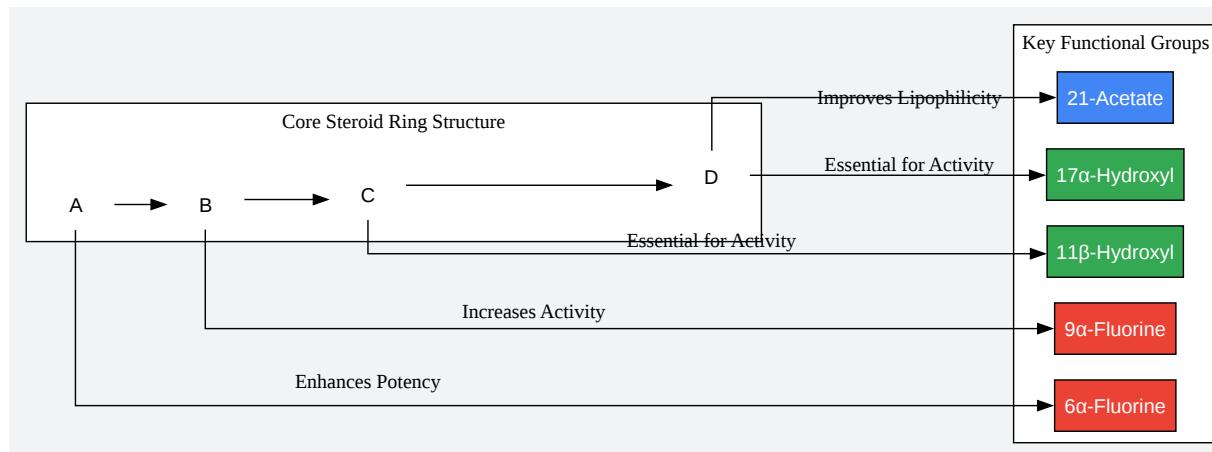
The compound is a synthetic pregnane corticosteroid, characterized by a C₂₁ steroid skeleton. Its chemical formula is C₂₄H₃₀F₂O₆.^{[1][2][3][4][5]} The key to its enhanced potency lies in two

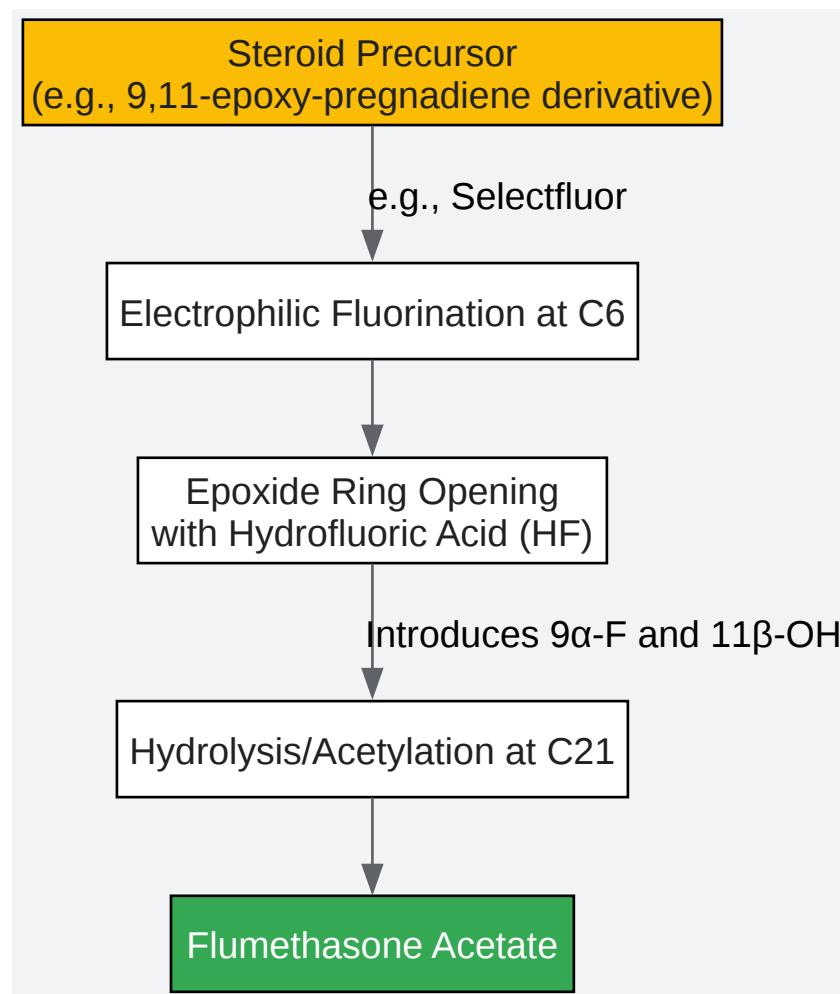
critical structural modifications: the addition of fluorine atoms at the 6α and 9α positions. The 6α -fluoro group, in particular, significantly amplifies glucocorticoid activity. The acetate ester at the C21 position enhances its lipophilicity, which is a crucial factor for topical absorption and formulation.^[6]

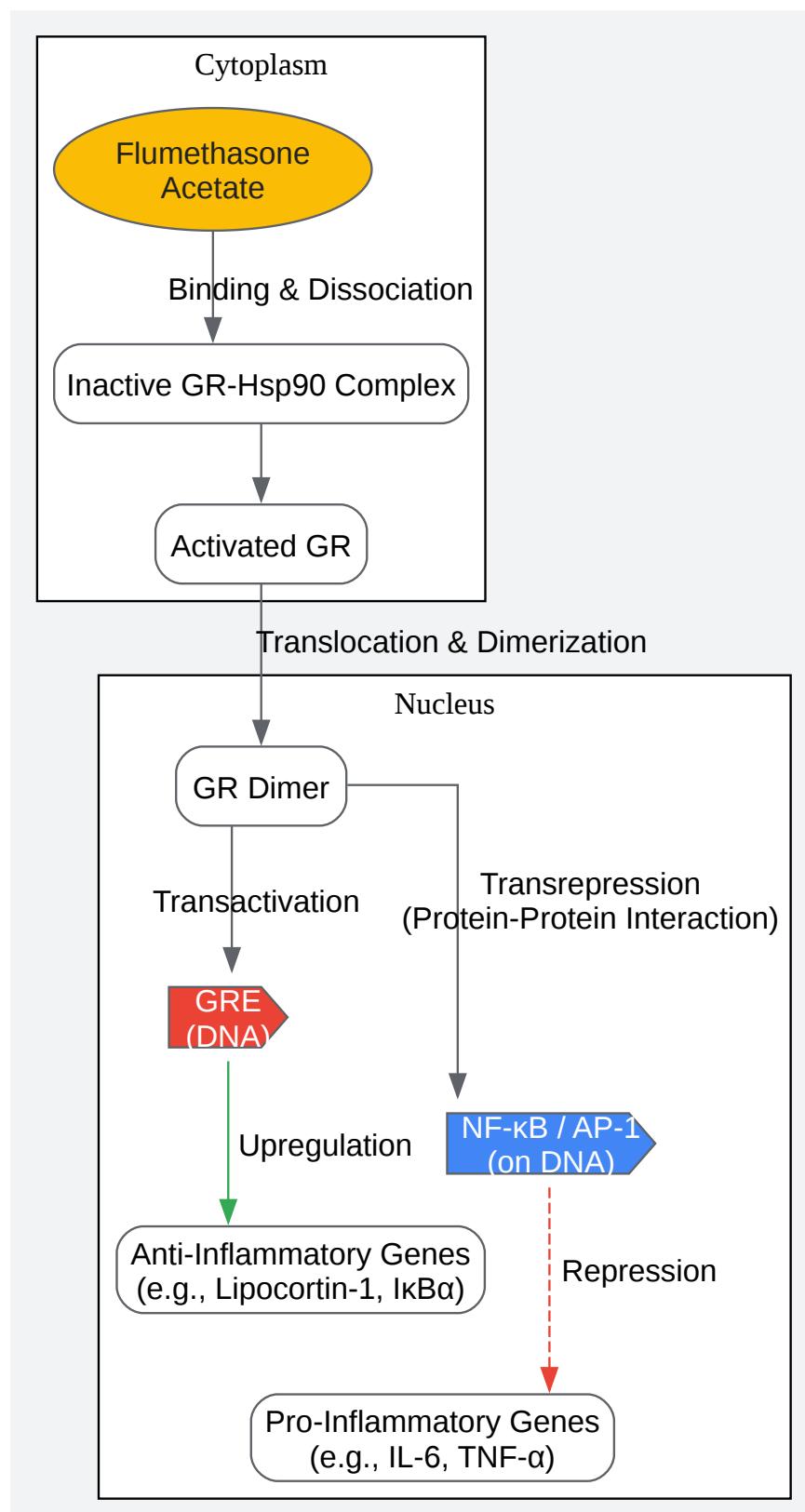
A summary of its core chemical identifiers is presented below for rapid reference and data system integration.

Identifier	Value	Source
IUPAC Name	[2- [(6S,8S,9R,10S,11S,13S,14S, 16R,17R)-6,9-difluoro-11,17- dihydroxy-10,13,16-trimethyl-3- oxo-6,7,8,11,12,14,15,16- octahydrocyclopenta[a]phenan- thren-17-yl]-2-oxoethyl] acetate	[1] [5] [7]
CAS Number	2823-42-9	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₄ H ₃₀ F ₂ O ₆	[1] [2] [3] [4] [5]
Molecular Weight	452.5 g/mol	[1] [2] [3] [4]
SMILES	C[C@H]1C[C@H]2[C@H] 3C--INVALID-LINK-- COC(=O)O)C)O)F)C">C@ @HF	[1] [2] [5]
InChI Key	ISSQQUKLQJHHOR- OSNGSNEUSA-N	[1] [8]

The stereochemistry, defined by multiple chiral centers, is critical for its precise fit into the ligand-binding pocket of the glucocorticoid receptor. Any deviation in this three-dimensional arrangement would drastically reduce or eliminate its biological activity.





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References

- 1. Pharmacology and pharmacokinetics of topical corticosteroid derivatives used for asthma therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Clinical Pharmacology and Pharmacokinetic Properties of Topically Applied Corticosteroids | Semantic Scholar [semanticscholar.org]
- 3. Separation of Flumethasone acetate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 4. atsjournals.org [atsjournals.org]
- 5. Process for the preparation of flumethasone and its 17-carboxyl-androstene analog | Hovione [hovione.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Flumethasone Acetate | CAS 2823-42-9 | LGC Standards [lgcstandards.com]
- 8. Corticosteroids-Mechanisms of Action in Health and Disease - PMC [pmc.ncbi.nlm.nih.gov]
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